Genetic engineering of E. coli for enhanced propionic acid production

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Compound of Interest	
Compound Name:	*Propionic acid*
CAS No.:	*79-09-4*
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Propionic Acid Engineering Technical Support Hub

Current Status: Operational | Topic:E. coli Metabolic Engineering | Support Level: Tier 3 (R&D)

Introduction: The Engineering Challenge

Welcome to the **Propionic Acid** (PA) Technical Support Hub. You are likely encountering the classic "redox-wall" or "intermediate toxicity" errors common when forcing E. coli—a mixed-acid fermenter—to produce propionate.

Unlike ethanol or lactate production, propionate synthesis is thermodynamically challenging in E. coli because it requires a net consumption of reducing equivalents (NADH) or complex cofactor assembly (Vitamin B12). This guide bypasses generic advice to focus on the specific genetic and bioprocess checkpoints required for high-titer production.

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Module 1: Pathway Architecture & Strain Construction

System Visualization: The "Sleeping Beauty" (Sbm) Pathway

While the Acrylate pathway (from Clostridium propionicum) is a valid option, recent field data suggests the Sbm (Sleeping Beauty Mutase) pathway offers superior stability if cofactor requirements are met. The diagram below details the activation logic for this native, yet dormant, E. coli operon.

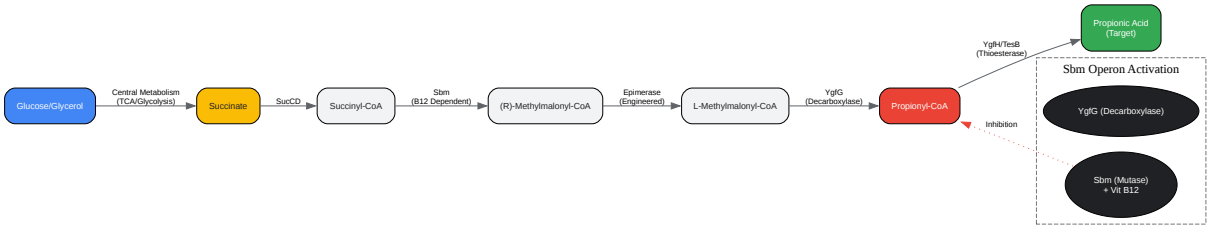

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Figure 1: The Sbm Pathway Logic. Note the critical requirement for Vitamin B12 and the engineered epimerase step often missing in wild-type E. coli.

Frequently Asked Questions (Architecture)

Q: I am overexpressing the sbm-ygfD-ygfG-ygfH operon, but my propionate yield is near zero. Why? A: You are likely missing the Epimerase Patch. The native E. coli Sbm pathway is

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incomplete for glucose fermentation.[1] It lacks a methylmalonyl-CoA epimerase to convert (R)-methylmalonyl-CoA to (S)-methylmalonyl-CoA.

- Fix: You must heterologously express a methylmalonyl-CoA epimerase (e.g., from Propionibacterium acidipropionici or Bradyrhizobium japonicum) to close the cycle [1].

Q: Sbm vs. Acrylate Pathway: Which should I choose? A: Use Sbm for aerobic/microaerobic stability; use Acrylate only if you can strictly manage intermediate toxicity.

- Acrylate Pathway: Uses pct, lcd, and acr.[2][3]
  - Risk:[2][4] The intermediate Acrylyl-CoA is highly toxic to E. coli, often leading to cell death or growth arrest before significant titer is reached [2].
- Sbm Pathway: Uses sbm, ygfG.
  - Benefit: Intermediates are less toxic.
  - Cost: Requires exogenous Vitamin B12 (coenzyme B12) addition, as E. coli cannot synthesize it de novo under aerobic conditions.

Module 2: Fermentation & Redox Balance

The "Redox Wall" Issue

Propionic acid is a reduced product. Producing it from glucose generates excess NADH that the cell must balance. If it cannot, the cell dumps carbon into Lactate or Ethanol to regenerate NAD+.

Data Table: Carbon Source Selection

Data synthesized from comparative metabolic flux analysis [3, 4].

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Feature	Glucose (C6H12O6)	Glycerol (C3H8O3)	Recommendation
Oxidation State	More Oxidized	Highly Reduced	Glycerol
Theoretical Yield	Lower (0.55 g/g)	Higher (0.78 g/g)	Glycerol
NADH Generation	High (Requires dumping)	Balanced (Couples with PA)	Glycerol
Byproducts	High Acetate/Lactate	Lower Acetate	Glycerol

Protocol: Anaerobic Fed-Batch Fermentation (Glycerol-Fed)

Objective: Maximize propionate titer by leveraging the high reduction degree of glycerol.

Reagents:

- Base Medium: M9 Minimal Salts.
- Carbon Source: Crude or Pure Glycerol (initial 20 g/L).
- Supplement: Vitamin B12 (Cyanocobalamin) at 1 µM (Critical for Sbm activity).
- Inducer: IPTG (if using T7/lac promoters).

Step-by-Step:

- Inoculum Prep: Grow seed culture in LB + B12 (aerobic) to OD600 ~2.0.
- Fermenter Setup: Sparge vessel with N2 for 30 mins to ensure anaerobicity.
- Inoculation: Transfer to fermenter (start OD600 = 0.1).
- Phase 1 (Biomass): Run micro-aerobically (DO < 5%) to build biomass.
- Phase 2 (Production): Switch to strict anaerobic conditions. Add IPTG and Vitamin B12.

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- Feeding: Maintain glycerol between 5–10 g/L. Do not let it deplete, or the cells will consume the propionate (via the PrpC pathway).
- pH Control: Maintain pH 7.0 with NH4OH. Note: Low pH (<6.5) drastically reduces propionate tolerance.

Module 3: Troubleshooting & Diagnostics

Diagnostic Decision Tree

Use this logic flow to identify the bottleneck in your strain.

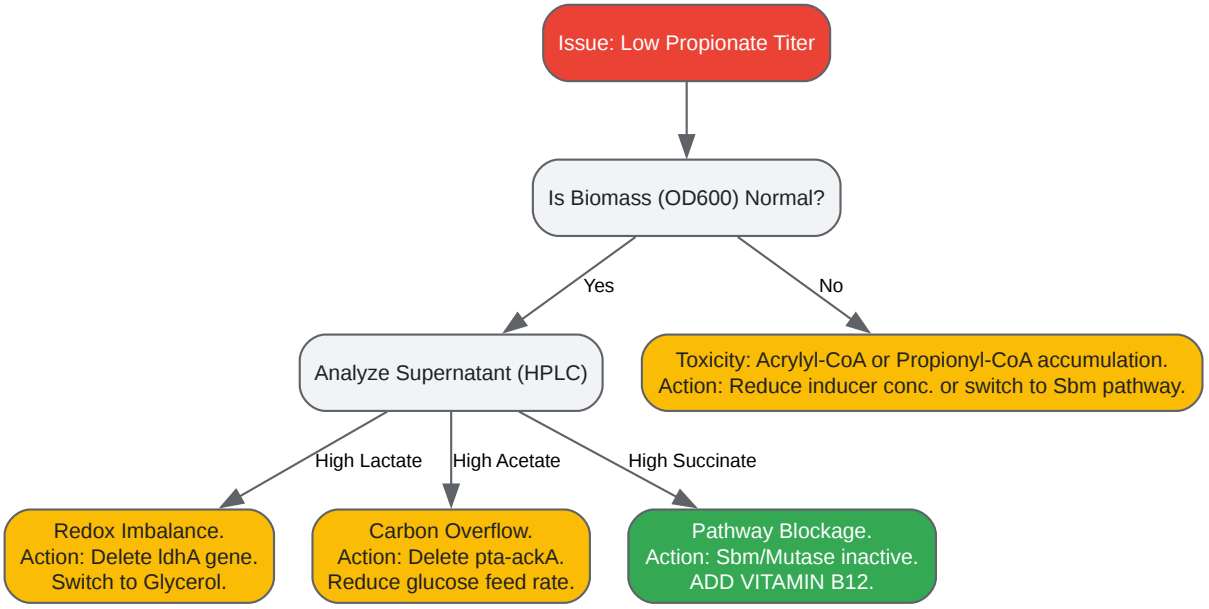

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Figure 2: Troubleshooting Logic Flow. The most common error is "High Succinate," indicating the Sbm enzyme is present but inactive due to lack of B12 co-factor.[1][2][5]

Common Error Codes & Solutions

Error: HIGH_LACTATE_FLUX

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- Symptom: HPLC shows >10 g/L Lactate, <1 g/L Propionate.
- Root Cause: The cell is using Lactate Dehydrogenase (LdhA) to dump electrons because the propionate pathway is too slow or the redox burden is too high.
- Solution: Perform a CRISPR-Cas9 knockout of the ldhA gene.
  - Caution:ldhA deletion can impair anaerobic growth. You may need to supplement with small amounts of nitrate as an electron acceptor or evolve the strain.

Error: ACRYLYL_TOXICITY

- Symptom: Sudden lysis of culture upon induction (Acrylate pathway strains).
- Root Cause: Accumulation of Acrylyl-CoA.[6]
- Solution: Balance the expression of lcd (dehydratase) and acr (reductase). The reductase must be faster than the dehydratase to prevent intermediate buildup. Use a stronger promoter for acr.

Error: B12_DEPENDENCY

- Symptom: High Succinate accumulation; cells grow well but produce no propionate.
- Root Cause: The Sbm mutase is an isomerase that strictly requires Adenosylcobalamin (Coenzyme B12). E. coli does not produce this anaerobically without extensive engineering.
- Solution: Add 1 µM cyanocobalamin to the media. Ensure your strain has the B12 transporter (btuB) intact.

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